

Comparing the fragrance profile of 2-Cyclohexylethanol and citronellol

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Compound of Interest

Compound Name: 2-Cyclohexylethanol

Cat. No.: B1346017

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A Comparative Analysis of the Fragrance Profiles of **2-Cyclohexylethanol** and Citronellol

For researchers, scientists, and professionals in the fields of fragrance chemistry and drug development, a precise understanding of the olfactory characteristics of aromatic compounds is paramount. This guide provides a detailed comparison of the fragrance profiles of **2-Cyclohexylethanol** and citronellol, supported by physicochemical data and established experimental methodologies for fragrance evaluation.

Data Presentation: A Side-by-Side Comparison

The following table summarizes the key fragrance and physicochemical properties of **2-Cyclohexylethanol** and citronellol, facilitating a direct comparison of their characteristics.

Property	2-Cyclohexylethanol	Citronellol
CAS Number	4442-79-9	106-22-9
Molecular Formula	C ₈ H ₁₆ O	C ₁₀ H ₂₀ O
Molecular Weight	128.21 g/mol	156.27 g/mol
Odor Type	Floral	Floral, Citrus
Odor Description	A complex floral scent with waxy, cool, green, peony, lily, and dewy rose notes.[1] It is also described as having a dry-camphoraceous character with a slight resemblance to rose and patchouli.[2]	The fragrance of citronellol is dependent on its stereoisomers. (+)-citronellol possesses a characteristic citrus scent, while (–)-citronellol is described as having a fresh, floral, clean rose aroma.[3] Commercial citronellol is often a racemic mixture, presenting a fresh, rosy-floral scent with soft citrus-fruity nuances.[4]
Odor Threshold	Data not available.[5][6]	The odor threshold varies by isomer. For (S)-(-)-citronellol, it is reported to be in the range of 40-50 ppb.[7] The detection threshold for the l-form is cited as 40 ppb.[8]
Boiling Point	204-207 °C[9][10][11]	225 °C[8]
Appearance	Colorless liquid[2][5][6]	Colorless to pale yellow liquid[12]

Experimental Protocols

To ensure rigorous and reproducible fragrance profiling, standardized experimental protocols are essential. The following sections detail the methodologies for sensory and instrumental analysis of fragrance compounds like **2-Cyclohexylethanol** and citronellol.

Sensory Evaluation: The Flavor Profile Method

The Flavor Profile Method is a formalized and systematic procedure for describing the olfactory characteristics of a substance.^[13]

Objective: To identify and quantify the distinct aroma characteristics of a fragrance compound.

Personnel: A panel of trained sensory analysts (typically 4-6 members) is required. Panelists are screened for their ability to detect and describe different odorants and are trained on a standardized vocabulary of aroma descriptors.^[14]

Procedure:

- **Sample Preparation:** The fragrance compounds are diluted in an appropriate solvent (e.g., ethanol or diethyl phthalate) to a concentration suitable for olfactory evaluation.
- **Evaluation:** Each panelist independently sniffs the prepared sample from a smelling strip or a sample vial.
- **Descriptor Identification:** Panelists identify the individual aroma characteristics they perceive, using a standardized lexicon of odor descriptors, such as the ASTM DS-61 "Atlas of Odor Character Profiles".^[13]
- **Intensity Scaling:** The intensity of each identified descriptor is rated on a standardized scale, often a 7-point or 12-point scale, where higher numbers indicate greater intensity.^[14]
- **Panel Discussion and Consensus:** After individual evaluations, the panel convenes to discuss their findings and reach a consensus on the primary and secondary aroma descriptors and their respective intensities.

Instrumental Analysis: Gas Chromatography-Olfactometry (GC-O)

Gas Chromatography-Olfactometry (GC-O) is a powerful analytical technique that combines the separation capabilities of gas chromatography with human sensory detection to identify odor-active compounds in a sample.^{[3][15]}

Objective: To separate and identify the specific volatile compounds responsible for the overall aroma of a fragrance material.

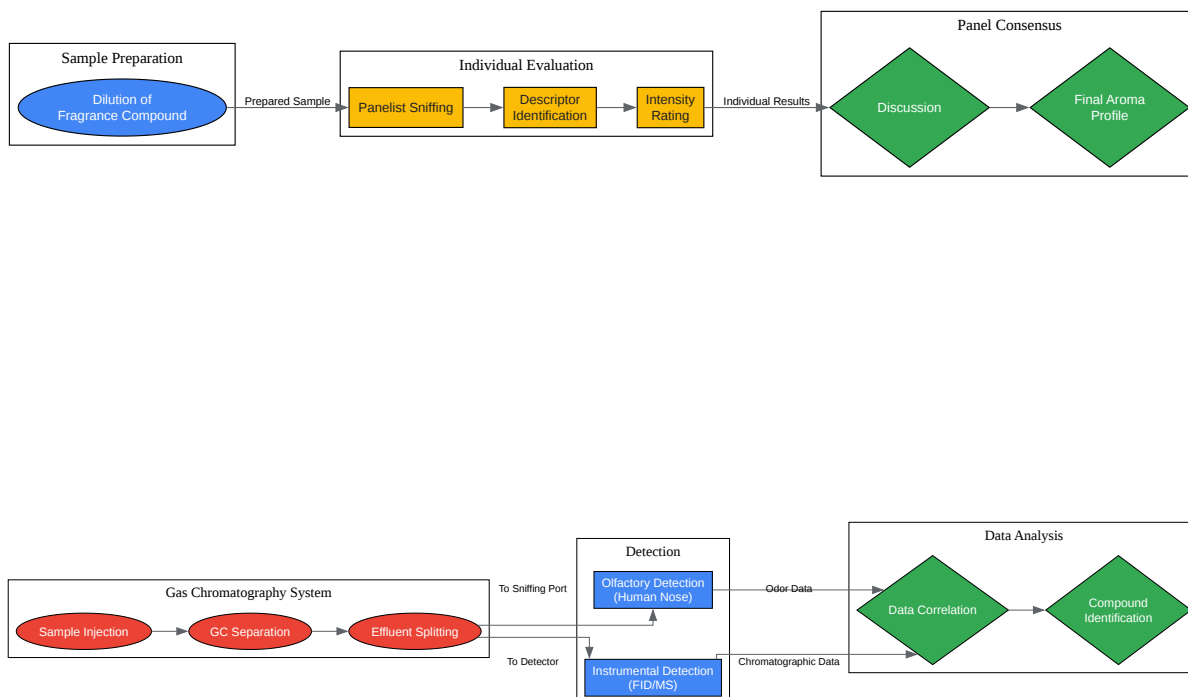
Instrumentation: A gas chromatograph equipped with a sniffing port (olfactometer) in parallel with a standard detector (e.g., Flame Ionization Detector - FID or Mass Spectrometer - MS).

Procedure:

- **Sample Injection:** A small amount of the diluted fragrance sample is injected into the GC.
- **Chromatographic Separation:** The volatile compounds in the sample are separated based on their boiling points and polarity as they pass through the GC column.
- **Effluent Splitting:** The column effluent is split, with a portion directed to the standard detector and the other portion to the heated sniffing port.
- **Olfactory Detection:** A trained analyst sniffs the effluent from the sniffing port and records the retention time, odor character, and intensity of each eluting compound.
- **Compound Identification:** The data from the standard detector (FID retention time or MS mass spectrum) is used to identify the chemical structure of the compounds associated with specific odors detected at the sniffing port.

Visualizing Experimental Workflows

To further clarify the experimental processes, the following diagrams illustrate the workflows for sensory and instrumental fragrance analysis.



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References

- 1. zhishangchem.com [zhishangchem.com]
- 2. 2-Cyclohexylethanol CAS#: 4442-79-9 [amp.chemicalbook.com]
- 3. Gas chromatography analysis with olfactometric detection (GC-O) as a useful methodology for chemical characterization of odorous compounds - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. chromatographytoday.com [chromatographytoday.com]
- 5. fishersci.com [fishersci.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. Page loading... [guidechem.com]
- 8. A standardized lexicon of body odor words crafted from 17 countries - PMC [pmc.ncbi.nlm.nih.gov]
- 9. 2-Cyclohexylethanol | 4442-79-9 [chemicalbook.com]
- 10. 2-Cyclohexylethanol 99 4442-79-9 [sigmaaldrich.com]
- 11. cyclohexyl ethyl alcohol, 4442-79-9 [thegoodscentcompany.com]
- 12. Analysis of odour compounds from scented consumer products using gas chromatography-mass spectrometry and gas chromatography-olfactometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. stcroixsensory.blog [stcroixsensory.blog]
- 14. mdpi.com [mdpi.com]
- 15. Gas Chromatography Analysis with Olfactometric Detection (GC-O) as a Useful Methodology for Chemical Characterization of Odorous Compounds - PMC [pmc.ncbi.nlm.nih.gov]
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